

Pharmacokinetic Profile of RO4987655

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Compound Focus: Ro4987655

CAS No.: 874101-00-5

Cat. No.: S548771

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The table below summarizes the key quantitative PK parameters of **RO4987655** (a MEK inhibitor) identified from the clinical trials.

Parameter	Global Study (2012) [1]	Japanese Study (2015) [2] [3]
Reported Half-life	Approximately 4 hours	4.32 to 21.1 hours
Dose Proportionality	Exhibited dose linearity	Appeared to increase in a dose-proportional manner
Accumulation	Information not specified in results	Steady-state was reached by Cycle 1, Day 8
Tmax (Time to Cmax)	Information not specified in results	Information not specified in results
Key Metabolites	Information not specified in results	Information not specified in results
Plasma Protein Binding	Information not specified in results	Information not specified in results

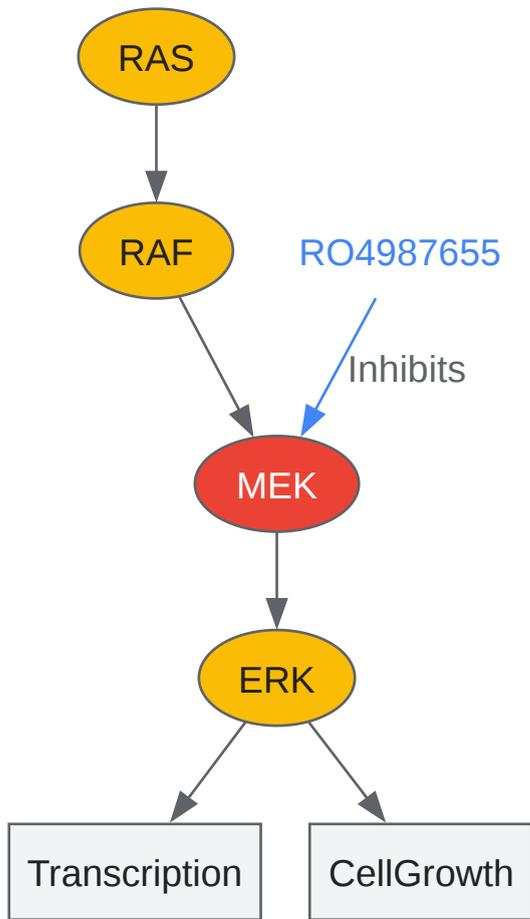
Experimental Methodology & Clinical Context

The data in the table above was derived from phase I, open-label, dose-escalation studies designed to determine the safety and tolerability of **RO4987655**.

- **Study Populations:** The trials involved patients with **advanced solid tumors**. The 2012 study was a global trial with 49 enrolled patients [1], while the 2015 study focused on a Japanese cohort of 25 patients [2] [3].
- **Dosing Regimens:** The studies tested both once-daily (QD) and twice-daily (BID) oral dosing schedules over 28-day cycles. Dosing was adjusted based on a 3 + 3 dose-escalation design to find the Maximum Tolerated Dose (MTD) [1] [2] [3].
- **Pharmacokinetic Analysis:** PK parameters were determined by measuring plasma concentrations of **RO4987655** after single and multiple doses.
- **Pharmacodynamic (PD) Assessment:** The PD effect was evaluated by measuring the inhibition of phosphorylated ERK (pERK) in peripheral blood mononuclear cells (PBMCs). Both studies reported a high and sustained level of target inhibition that was dose-dependent [1] [2] [3].

Signaling Pathway and Drug Mechanism

The following diagram illustrates the targeted signaling pathway and the mechanism of action of **RO4987655**.



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RO4987655 inhibits MEK to block the MAPK signaling pathway.

A Note on PK/PD Modeling and Visualization

The search results also highlighted tools and methodologies for PK/PD modeling, which are crucial for modern drug development.

- **Compartmental Modeling:** Pharmacokinetic data can be analyzed using compartmental models, which use systems of ordinary differential equations to predict drug behavior in different tissues [4] [5].
- **Specialized Tools:** Researchers can use tools like the **Pharmacokinetic Modeling and Visualization Tool** [4] or R packages like **PKPDsim** [5] to fit models to experimental data, calculate rate constants, and simulate drug concentrations and effects over time.

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References

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To cite this document: Smolecule. [Pharmacokinetic Profile of RO4987655]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548771#ro4987655-pharmacokinetics-profile>]

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